

Introduction: The Indoline Scaffold as a Privileged Structure in Kinase Inhibition

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Compound of Interest

Compound Name: *Indoline-4-carboxylic acid hydrochloride*
CAS No.: *1187933-04-5*
Cat. No.: *B1423821*

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Protein kinases, enzymes that catalyze the phosphorylation of proteins, are critical regulators of a vast array of cellular processes. Their dysregulation is a hallmark of numerous diseases, most notably cancer, making them one of the most important classes of drug targets. The development of small-molecule kinase inhibitors has revolutionized oncology, and the search for novel scaffolds that can selectively and potently modulate kinase activity is a cornerstone of modern drug discovery.

Within this landscape, the indoline (2,3-dihydro-1H-indole) nucleus has emerged as a "privileged scaffold." Its rigid, bicyclic structure provides a robust platform for the spatial presentation of functional groups that can engage with the ATP-binding site of various kinases. [1] Numerous approved ATP-competitive kinase inhibitors, such as Sunitinib and Intedanib, incorporate this core structure, demonstrating its clinical and commercial validity.[2]

This technical guide focuses on **Indoline-4-carboxylic acid hydrochloride**, a specific derivative positioned as a valuable starting point for medicinal chemistry campaigns and as a tool compound for kinase inhibition research. The presence of the carboxylic acid moiety at the 4-position offers a key interaction point, often forming critical hydrogen bonds within the kinase

hinge region, while the hydrochloride salt form typically enhances aqueous solubility, a crucial property for biological assays.[3][4] This document provides researchers, scientists, and drug development professionals with a comprehensive overview of the core principles, mechanisms, and practical methodologies required to investigate the potential of this compound and its analogs as kinase inhibitors.

Physicochemical Properties and Handling

A thorough understanding of the compound's properties is the foundation of any successful research endeavor. **Indoline-4-carboxylic acid hydrochloride** is a derivative of indoline, featuring a carboxylic acid group at the 4-position of the ring.[4]

Property	Value	Source(s)
CAS Number	1187933-04-5	[4]
Molecular Formula	C ₉ H ₁₀ ClNO ₂	[4]
Molecular Weight	199.63 g/mol	[4]
IUPAC Name	2,3-dihydro-1H-indole-4-carboxylic acid;hydrochloride	[4]
Form	Typically a powder	[5]
Solubility	The hydrochloride salt form is intended to enhance water solubility.[4]	[4]

Safety and Handling

As a derivative of indole-4-carboxylic acid and a hydrochloride salt, appropriate safety precautions are mandatory.

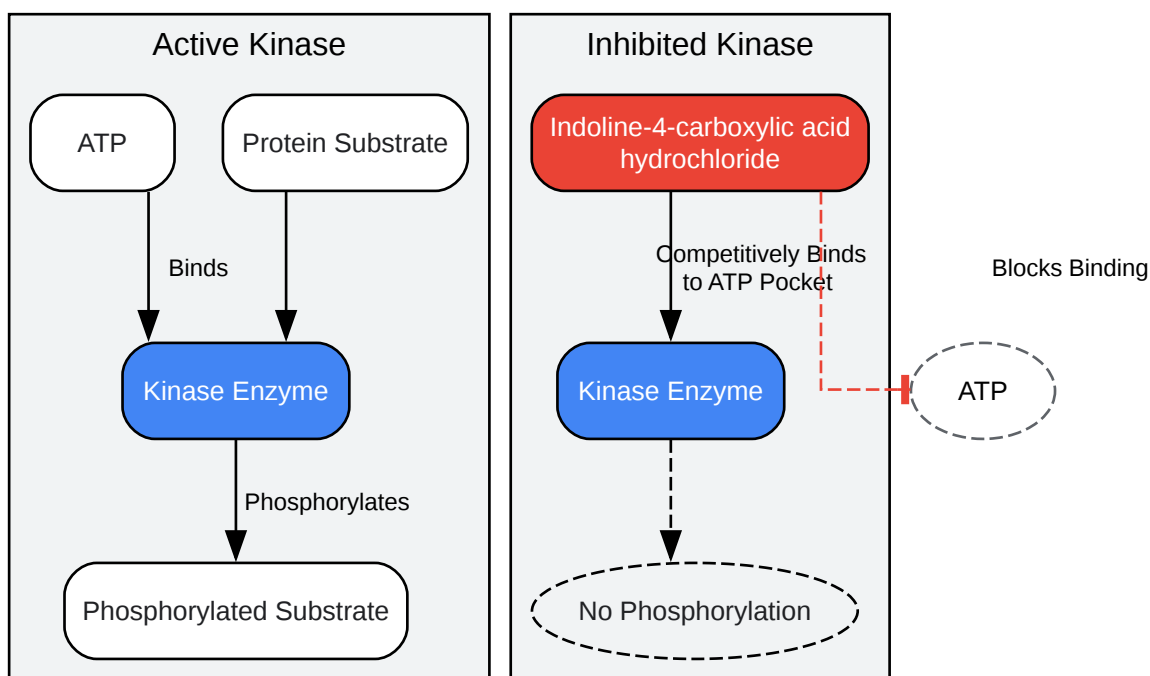
- **Irritant Potential:** The parent compound, indole-4-carboxylic acid, is classified as a skin and eye irritant.[4]
- **Acidic Nature:** The hydrochloride component is derived from a strong acid and can contribute to the compound's corrosive potential.[4]

- Personal Protective Equipment (PPE): Always handle the compound in a fume hood while wearing gloves, safety goggles, and a lab coat.[4]
- Storage: Store in a cool, dry, and well-ventilated place, sealed from moisture.

The Indoline Scaffold in Kinase Inhibition: Mechanism of Action

The vast majority of indoline-based kinase inhibitors function as ATP-competitive inhibitors.[1] They are designed to mimic the adenine portion of ATP, binding reversibly to the ATP-binding pocket in the catalytic domain of the kinase. This action prevents the kinase from binding its natural substrate, ATP, thereby blocking the phosphorylation of downstream target proteins and interrupting the signaling cascade.

The indolinone core is particularly effective at this mimicry. For instance, in VEGFR-2 inhibitors, the 1-NH of the 2-indolinone motif acts as a hydrogen bond donor, while the 2-carbonyl oxygen serves as a hydrogen bond acceptor, forming key interactions with conserved residues like Glutamate (Glu) and Cysteine (Cys) in the hinge region of the kinase.[6] The carboxylic acid group on indoline-4-carboxylic acid is hypothesized to play a similar crucial role in forming these directional hydrogen bonds, which are critical for potent inhibition.[3]



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Figure 1: General mechanism of ATP-competitive kinase inhibition.

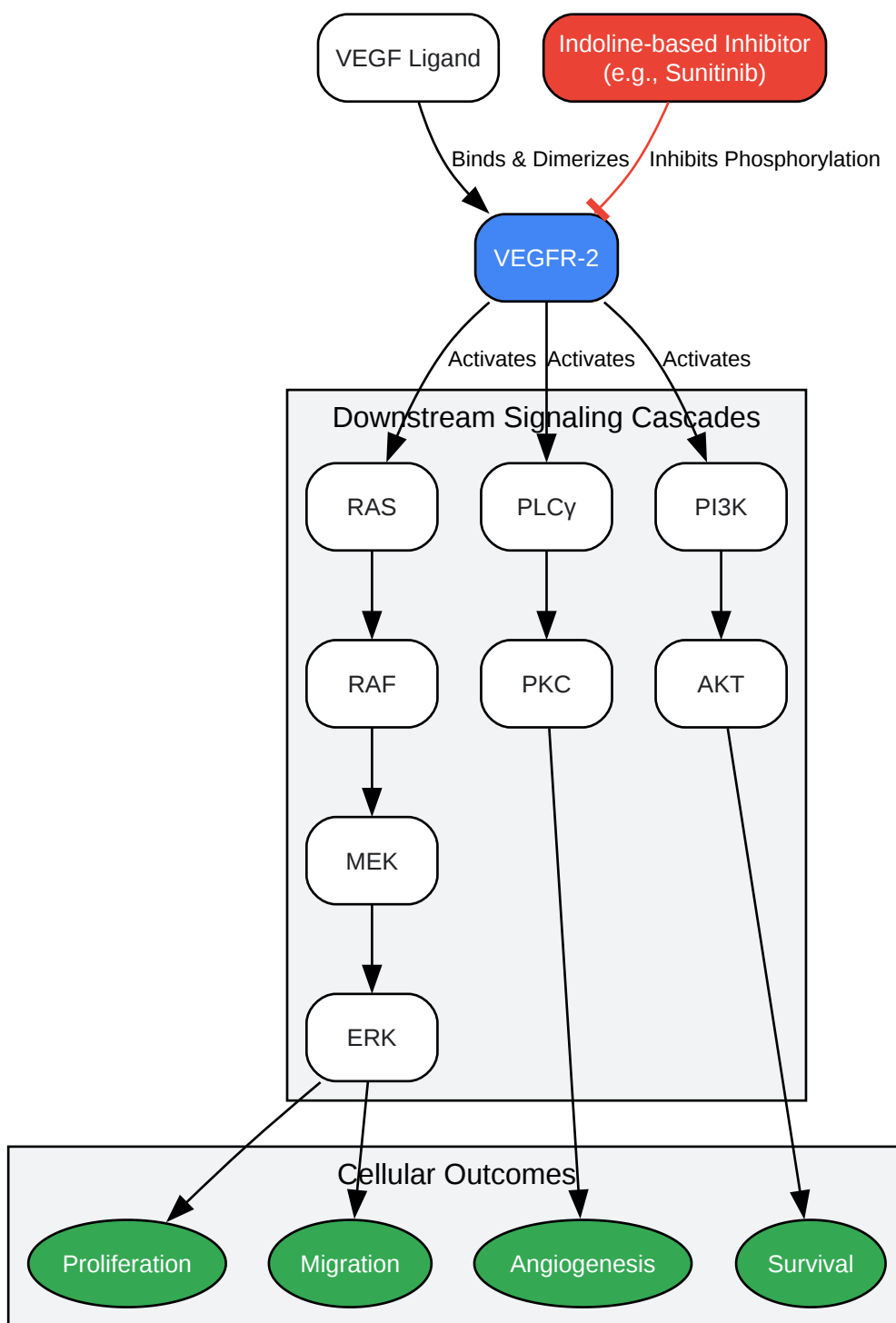
Key Kinase Targets & Relevant Signaling Pathways

The indoline scaffold has been successfully utilized to target a wide range of kinases involved in oncogenesis. While specific targets for **indoline-4-carboxylic acid hydrochloride** require experimental validation, its derivatives have shown potent activity against several key kinase families.

Kinase Family / Target	Role in Cancer	Example Indoline-Based Inhibitor	Source(s)
VEGFRs	Critical regulators of angiogenesis (new blood vessel formation), essential for tumor growth and metastasis.	Sunitinib, Semaxanib	[2]
Kit	A receptor tyrosine kinase whose activation drives proliferation in various cancers, including SCLC and GIST.	Sunitinib, Indolinone derivatives	[4][7]
Aurora Kinases	Serine/threonine kinases essential for mitotic progression. Overexpressed in many tumors, leading to aneuploidy.	Benzo[e]pyridoindoles	[5][8]
CDKs, PI3K, etc.	A broad range of kinases controlling cell cycle, proliferation, and survival pathways.	Various indole derivatives	[9]

Spotlight on the VEGFR Signaling Pathway

Vascular Endothelial Growth Factor Receptors (VEGFRs) are among the most validated targets for indoline-based inhibitors.[2] Inhibition of VEGFR-2, for example, blocks the downstream signaling cascades that lead to endothelial cell proliferation, migration, and survival, ultimately starving the tumor of its blood supply.

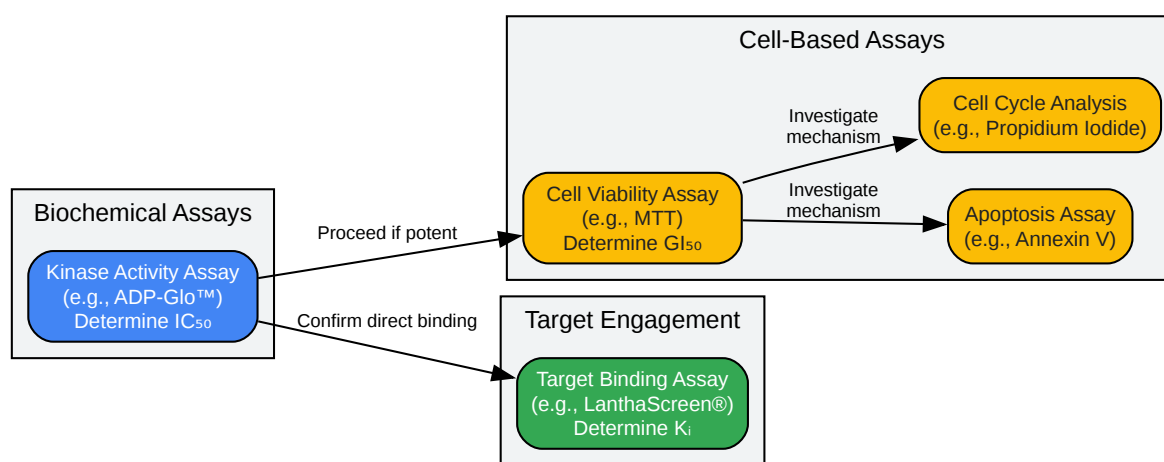


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Figure 2: Simplified VEGFR-2 signaling pathway and point of inhibition.

Experimental Guide for Inhibitor Evaluation

A systematic, multi-tiered approach is essential to characterize a novel kinase inhibitor. This process typically moves from biochemical assays that measure direct enzyme inhibition to cell-based assays that assess the compound's effect in a biological context.



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Figure 3: A tiered workflow for evaluating a potential kinase inhibitor.

Protocol: Biochemical Kinase Inhibition Assay (ADP-Glo™)

Causality: The ADP-Glo™ assay is a luminescent assay that quantifies the amount of ADP produced during a kinase reaction.[10] A potent inhibitor will block the kinase from using ATP, resulting in low ADP production and consequently a low luminescence signal. This assay is a gold standard for determining the IC₅₀ (half-maximal inhibitory concentration) of a compound against a purified kinase enzyme.

Methodology:

- Reagent Preparation:
 - Prepare the kinase buffer, kinase enzyme, substrate, and ATP solutions according to the manufacturer's protocol (e.g., Promega).

- Perform a serial dilution of **Indoline-4-carboxylic acid hydrochloride** in DMSO, then dilute further in kinase buffer to achieve the desired final assay concentrations.
- Kinase Reaction:
 - In a 384-well plate, add 2.5 μ L of the compound dilution (or DMSO for controls).
 - Add 2.5 μ L of a 2x kinase/substrate mixture.
 - Initiate the reaction by adding 5 μ L of a 2x ATP solution.
 - Incubate the plate at room temperature for the optimized reaction time (e.g., 60 minutes). [\[11\]](#)
- Signal Generation:
 - Add 10 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP. Incubate for 40 minutes at room temperature. [\[12\]](#)
 - Add 20 μ L of Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. Incubate for 30-60 minutes at room temperature. [\[12\]](#)
- Data Acquisition:
 - Read the luminescence on a plate reader.
 - Plot the luminescence signal against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to calculate the IC₅₀ value.

Protocol: Cell Viability Assay (MTT)

Causality: The MTT assay is a colorimetric assay that measures the metabolic activity of cells, which serves as an indicator of cell viability and proliferation. Mitochondrial dehydrogenases in living cells reduce the yellow MTT tetrazolium salt to purple formazan crystals. A cytotoxic or anti-proliferative compound will result in fewer viable cells, leading to a reduced colorimetric signal. This assay determines the GI₅₀ (half-maximal growth inhibition) concentration.

Methodology:

- Cell Seeding:
 - Seed cancer cells (e.g., a line known to be dependent on a target kinase like VEGFR or Kit) in a 96-well plate at a predetermined density (e.g., 5,000 cells/well) and allow them to adhere overnight.[\[13\]](#)
- Compound Treatment:
 - Prepare serial dilutions of **Indoline-4-carboxylic acid hydrochloride** in cell culture medium.
 - Remove the old medium from the cells and add 100 μ L of the compound dilutions to the respective wells. Include vehicle (DMSO) controls.
 - Incubate for a specified period (e.g., 72 hours) at 37°C in a CO₂ incubator.
- MTT Addition and Solubilization:
 - Add 10-20 μ L of MTT solution (typically 5 mg/mL in PBS) to each well.[\[14\]](#)
 - Incubate for 3-4 hours at 37°C until purple formazan crystals are visible.[\[14\]](#)
 - Carefully aspirate the medium and add 150 μ L of a solubilizing agent (e.g., DMSO) to each well to dissolve the crystals.[\[13\]](#)
- Data Acquisition:
 - Agitate the plate on an orbital shaker for 15 minutes to ensure complete solubilization.[\[13\]](#)
 - Read the absorbance at 570-590 nm using a microplate reader.
 - Calculate the percentage of cell viability relative to the vehicle control and plot against compound concentration to determine the GI₅₀.

Protocol: Cell Cycle and Apoptosis Analysis (Flow Cytometry)

Causality: Potent kinase inhibitors often induce cell cycle arrest or apoptosis (programmed cell death). Flow cytometry can distinguish these cellular fates. Propidium Iodide (PI) staining allows for quantification of DNA content to determine the cell cycle phase (G0/G1, S, G2/M). Annexin V staining detects the externalization of phosphatidylserine, an early marker of apoptosis.[\[15\]](#)

Methodology:

- Cell Treatment and Harvesting:
 - Treat cells in 6-well plates with **Indoline-4-carboxylic acid hydrochloride** at concentrations around the GI₅₀ value for 24-48 hours.
 - Harvest both adherent and floating cells, wash with cold PBS, and adjust the cell concentration to $\sim 1 \times 10^6$ cells/mL.[\[16\]](#)
- Staining for Apoptosis (Annexin V/PI):
 - Resuspend cells in 100 μ L of 1x Annexin V Binding Buffer.
 - Add 5 μ L of FITC-conjugated Annexin V and 5 μ L of PI solution.[\[16\]](#)
 - Incubate for 15 minutes in the dark at room temperature.[\[16\]](#)
 - Add 400 μ L of 1x Binding Buffer before analysis.
- Staining for Cell Cycle (PI):
 - Fix harvested cells in ice-cold 70% ethanol while vortexing gently. Store at -20°C for at least 2 hours.
 - Wash cells with PBS and resuspend in a PI staining solution containing RNase A (to prevent staining of double-stranded RNA).
 - Incubate for 30 minutes in the dark.
- Data Acquisition and Analysis:

- Analyze the stained cells using a flow cytometer.
- For apoptosis, differentiate between live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) populations.
- For cell cycle, use the DNA content histogram to quantify the percentage of cells in the G0/G1, S, and G2/M phases.

Conclusion and Future Directions

Indoline-4-carboxylic acid hydrochloride represents a well-founded starting point for kinase inhibitor discovery programs. Its core scaffold is validated by numerous clinically successful drugs, and its functional groups are primed for interaction with the highly conserved ATP-binding pocket. This guide provides the fundamental principles and robust, self-validating experimental protocols necessary to systematically evaluate its potential.

The logical progression from biochemical potency (IC₅₀) to cellular efficacy (GI₅₀) and mechanistic understanding (cell cycle arrest/apoptosis) forms a comprehensive data package. Future work should focus on identifying specific kinase targets through broad panel screening, followed by structure-activity relationship (SAR) studies to optimize potency and selectivity, ultimately leading to the development of novel therapeutic candidates.

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